

Application Note & Protocol: Preparation of a 1M Stock Solution of AMPSO Buffer

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Compound of Interest

Compound Name: AMPSO sodium salt

Cat. No.: B566536

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Audience: Researchers, scientists, and drug development professionals.

Introduction

AMPSO (3-[(1,1-Dimethyl-2-hydroxyethyl)amino]-2-hydroxypropanesulfonic acid) is a zwitterionic buffer agent widely used in biochemistry, molecular biology, and cell culture. As one of Good's buffers, it is valued for its minimal interaction with biological molecules and its buffering capacity in the alkaline pH range. Its pKa of 9.0 at 25°C makes it an excellent choice for maintaining a stable pH between 8.3 and 9.7.^{[1][2][3]} This application note provides a detailed protocol for the preparation of a 1M stock solution of AMPSO buffer, which can be diluted to the desired working concentration for various applications, including protein electrophoresis and enzyme assays.

Quantitative Data Summary

A clear understanding of the physicochemical properties of AMPSO is crucial for accurate buffer preparation. The table below summarizes the key quantitative data for AMPSO.

Property	Value	Reference
Chemical Formula	C ₇ H ₁₇ NO ₅ S	[1]
Molecular Weight (Free Acid)	227.28 g/mol	[1]
pKa (at 25°C)	9.0	[1][2][3]
Useful pH Range	8.3 - 9.7	[1][2][3][4]

Experimental Protocol: Preparation of 1M AMPSO Buffer Stock Solution

This protocol details the steps required to prepare a 1M stock solution of AMPSO buffer.

Materials:

- AMPSO (free acid) (MW: 227.28 g/mol) [1]
- Deionized water (ddH₂O)
- Concentrated Sodium Hydroxide (NaOH) solution (e.g., 10M) or solid NaOH pellets
- pH meter
- Magnetic stirrer and stir bar
- Beaker
- Graduated cylinder
- Volumetric flask (appropriate volume)
- Spatula and weighing paper/boat
- Personal Protective Equipment (PPE): safety goggles, gloves, lab coat

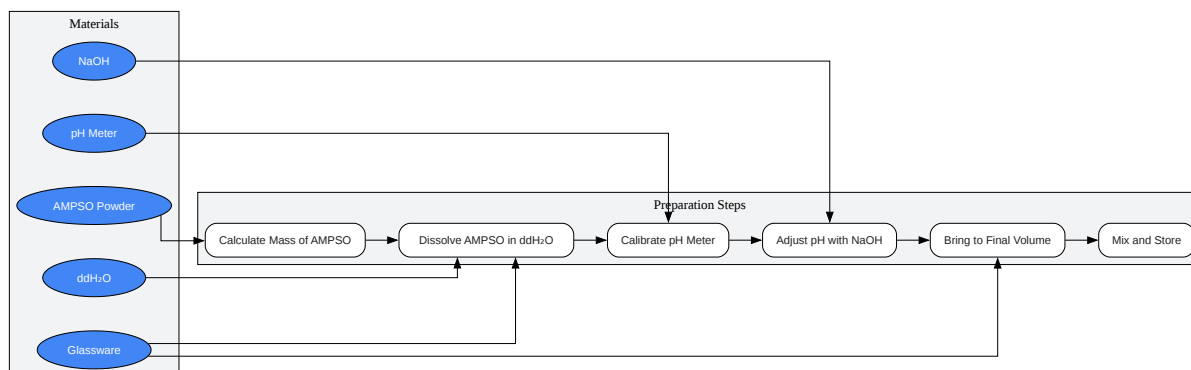
Procedure:

- Calculate the required mass of AMPSO:
 - To prepare a 1M solution, you will need 227.28 grams of AMPSO for every 1 liter of buffer.
 - For a smaller volume, adjust the mass accordingly. For example, to prepare 100 mL of 1M AMPSO, you would need 22.73 g of AMPSO.
- Dissolve AMPSO in deionized water:
 - Measure approximately 80% of the final desired volume of deionized water into a beaker. For a 1L final volume, start with 800 mL.
 - Place the beaker on a magnetic stirrer and add a stir bar.
 - Slowly add the calculated mass of AMPSO powder to the water while stirring. Continue stirring until the powder is completely dissolved. The solution may appear slightly hazy initially.
- Adjust the pH:
 - Calibrate the pH meter according to the manufacturer's instructions.
 - Place the calibrated pH electrode into the AMPSO solution.
 - Slowly add a concentrated NaOH solution (e.g., 10M) dropwise to the AMPSO solution while continuously monitoring the pH.
 - Continue adding NaOH until the desired pH is reached. For a stock solution, it is common to adjust the pH to the pKa (9.0) or another value within the buffering range, depending on the intended application. Be cautious as the pH will change rapidly near the pKa.
- Bring to the final volume:
 - Once the desired pH is achieved, carefully transfer the solution to a volumetric flask of the appropriate size (e.g., 1L for a 1L preparation).
 - Rinse the beaker with a small amount of deionized water and add the rinsing to the volumetric flask to ensure all the AMPSO is transferred.

- Add deionized water to the volumetric flask until the meniscus reaches the calibration mark.
- Final mixing and storage:
 - Cap the volumetric flask and invert it several times to ensure the solution is thoroughly mixed.
 - Transfer the 1M AMP SO buffer stock solution to a clean, labeled bottle.
 - Store the solution at room temperature. For long-term storage, refrigeration at 4°C is recommended to prevent microbial growth.

Experimental Workflow

The following diagram illustrates the key steps in the preparation of a 1M AMP SO buffer stock solution.



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Caption: Workflow for preparing 1M AMPSO buffer solution.

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References

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Address: 3281 E Guasti Rd

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Phone: (601) 213-4426

Email: info@benchchem.com